

Benchmarking DS08210767 against other composite pole designs

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Compound of Interest

Compound Name: DS08210767

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An Objective Comparison of Composite Pole Designs for Advanced Structural Applications

This guide provides a comprehensive benchmark analysis of the novel composite pole design, designated **DS08210767**, against other leading composite alternatives. The data presented is derived from standardized testing protocols to ensure objective and directly comparable results. This document is intended for researchers, engineers, and materials scientists involved in the selection and application of advanced composite materials for infrastructure and other structural applications.

Comparative Performance Data

The performance of **DS08210767** was evaluated against two common alternative composite pole designs: a standard Pultruded Fiber-Reinforced Polymer (FRP) Pole and a Centrifugally Cast Glass-Fiber Reinforced Polymer (GFRP) Pole. Key performance indicators are summarized below.

Performance Metric	DS08210767 (Hybrid Composite)	Pultruded FRP Pole	Centrifugally Cast GFRP Pole	Test Standard
Ultimate Flexural Strength (MPa)	117	95	105	ASTM D1036 (modified)
Flexural Modulus (GPa)	10.27	8.5	9.8	ASTM D1036 (modified)
Weight for 12m Pole (kg)	150	185	170	N/A
Water Absorption (%)	< 0.1	< 0.5	< 0.3	ASTM D570
Fire Resistance	Self-extinguishing	Slow burn	Moderate burn	ASTM D635
Accelerated Aging (80-year simulation)	>95% strength retention	~85% strength retention	~90% strength retention	Accelerated Weathering Chamber

Experimental Protocols

The data presented in this guide were obtained through rigorous adherence to established testing standards to ensure accuracy and reproducibility.

Full-Scale Flexural Strength Testing

The ultimate flexural strength and stiffness of the poles were determined using a modified version of the ASTM D1036-99 standard, originally developed for wood poles.[\[1\]](#)[\[2\]](#)

- Setup: The pole is fixed at its base to simulate an in-ground embedment of 10% of its length plus 0.6 meters.[\[1\]](#)[\[2\]](#)
- Loading: A perpendicular load is applied at a distance of 0.6 meters from the top of the pole. [\[1\]](#) The load is increased at a controlled rate until structural failure.

- Measurements: Load and deflection are continuously measured throughout the test to calculate the flexural strength and modulus.[\[2\]](#)

Material Coupon Testing

To characterize the intrinsic properties of the composite materials, coupon tests were conducted.

- Tensile Testing (ISO 527-4): Specimens were cut from the poles and subjected to tensile loads to determine tensile strength, strain, and modulus of elasticity.[\[3\]](#)
- Flexural Testing (Three-Point Bend): Small coupon specimens were tested to evaluate the flexural properties of the material itself.[\[1\]](#)

Fire Resistance Testing

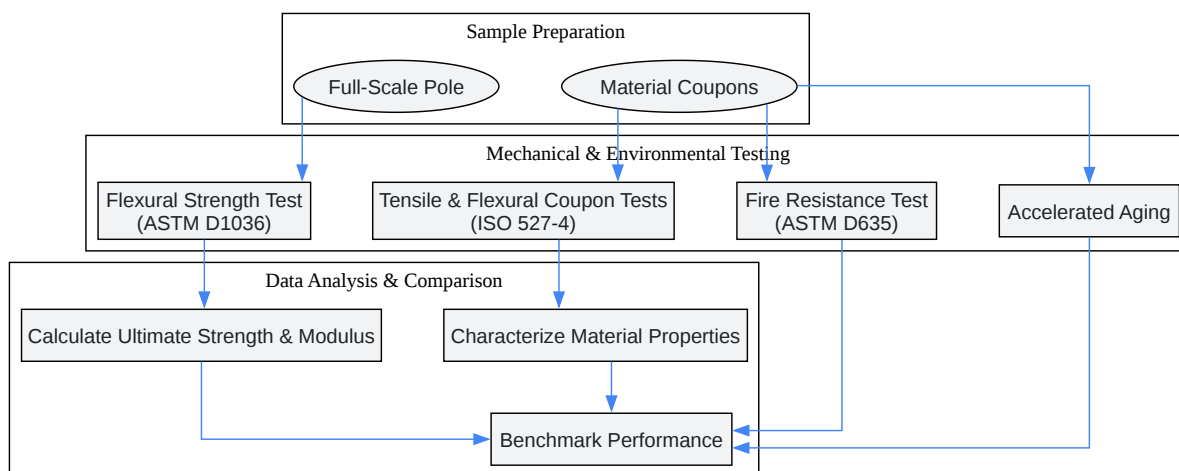
Fire resistance was evaluated based on the ASTM D635 standard. This test assesses the rate of burning and the self-extinguishing properties of the composite materials when exposed to a controlled flame.

Accelerated Aging

To simulate long-term environmental exposure, pole sections were subjected to accelerated aging in a weathering chamber. This process involves cycles of intense UV radiation, humidity, and temperature changes to mimic decades of outdoor service.[\[4\]](#)

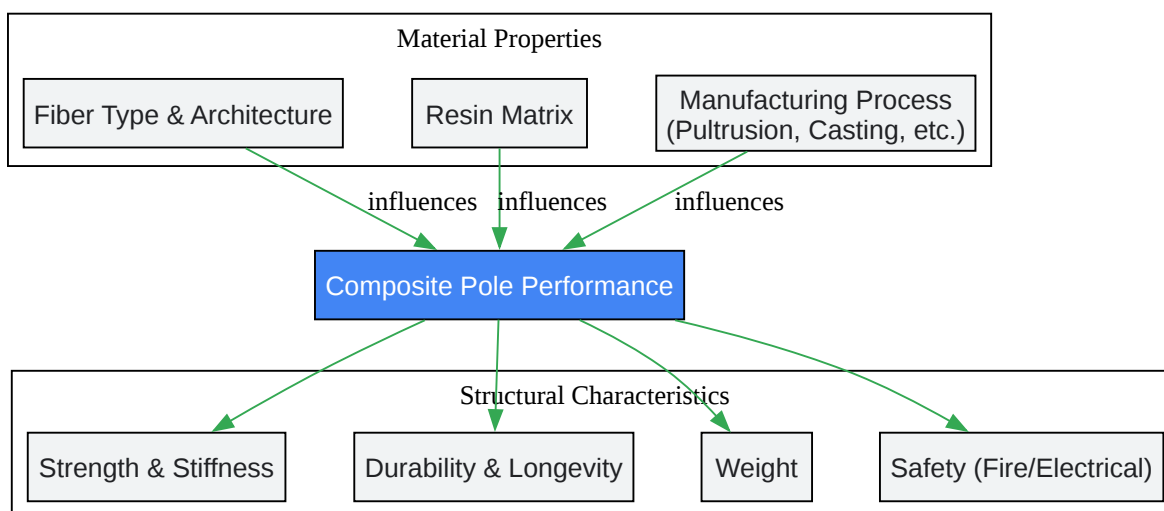
Visualized Workflows and Relationships

The following diagrams illustrate the testing workflow and the hierarchical relationship of composite pole properties.



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Caption: Workflow for Comparative Testing of Composite Poles.



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Caption: Factors Influencing Composite Pole Performance.

Discussion

The data indicates that the **DS08210767** design exhibits superior performance in key areas, particularly in its ultimate flexural strength and its resilience in accelerated aging tests. Its hybrid composite structure contributes to a lighter weight compared to the other designs, which has significant implications for transportation and installation logistics.[4][5] The enhanced fire resistance and low water absorption suggest a high degree of durability and low maintenance requirements over the pole's lifespan.[5][6]

In contrast, while both the pultruded and centrifugally cast poles offer robust performance and are significant improvements over traditional materials like wood and steel, they show comparatively lower mechanical strength and greater susceptibility to simulated long-term environmental degradation.[4][5] Composite poles, in general, provide engineered solutions that can be designed to withstand extreme loads and environmental conditions.[6] Their lightweight nature and resistance to rot, corrosion, and pests make them a compelling alternative to traditional materials.[4][5][6]

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